

zinc fluoroborate limiting oxygen index LOI values comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Zinc fluoroborate

CAS No.: 13826-88-5

Cat. No.: S1507008

Get Quote

LOI Data for Zinc Fluoroborate

The table below summarizes the key experimental finding on **Zinc Fluoroborate** from an open-access study [1].

Material	Treatment	LOI Value	Experimental Context
Cotton Fabrics	Untreated (Original)	16 [1]	Baseline measurement before treatment.
Cotton Fabrics	Impregnated with 50% Zinc Fluoroborate solution	>55 [1]	Measurement after flame-retardant treatment.

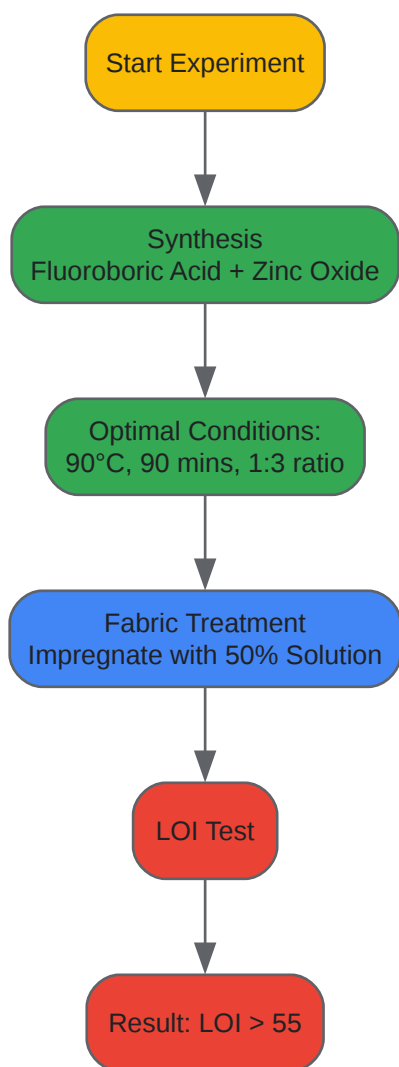
Detailed Experimental Protocol

The LOI data was generated through the following methodology [1]:

- Synthesis of Zinc Fluoroborate:** The compound was synthesized via a **wet method** using fluoroboric acid (HBF₄) and zinc oxide (ZnO) as reactants.

- **Optimal Synthesis Conditions:** The maximum yield (97%) was achieved at a reactant ratio ($n\text{ZnO}/n\text{HBF}_4$) of 1:3, a temperature of 90°C, and a reaction period of 90 minutes.
- **Flame Retardancy Treatment:** Cotton fabrics were **impregnated** with a 50% **zinc fluoroborate** solution.
- **LOI Testing:** The flame retardant effect was quantitatively evaluated using the **Limiting Oxygen Index (LOI) test**. The LOI value of the treated fabric was found to be above 55 [1].

The following diagram illustrates this experimental workflow.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. (Open Access) Synthesis of Zinc by Wet Fluoroborate and Its... Method [scispace.com]

To cite this document: Smolecule. [zinc fluoroborate limiting oxygen index LOI values comparison].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1507008#zinc-fluoroborate-limiting-oxygen-index-loi-values-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com